Vamidothion Sulfoxide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Vamidothion sulfoxide*
CAS No.:	*20300-00-9*
Cat. No.:	*B1682148*

Get Quote

Introduction

Vamidothion sulfoxide, a primary metabolite of the organophosphate insecticide vamidothion, represents a molecule of significant interest in the fields of environmental science, toxicology, and drug development.[1] As a potent acetylcholinesterase (AChE) inhibitor, its presence and persistence in various environmental matrices and biological systems warrant a thorough understanding of its chemical nature, biological activity, and analytical determination.[1][2] This technical guide provides an in-depth exploration of **vamidothion sulfoxide**, offering field-proven insights and detailed methodologies for its study. Vamidothion itself is no longer approved for use within the European Union.[2]

Section 1: Chemical Identity and Physicochemical Properties

Vamidothion sulfoxide is formed in both plants and animals through the metabolic oxidation of the thioether sulfur atom in the parent compound, vamidothion.[3][4] This transformation

© 2026 BenchChem. All rights reserved.

significantly influences its environmental fate and toxicological profile.

Chemical Structure

The chemical structure of **vamidothion sulfoxide** is characterized by the presence of a sulfinyl group, which results from the oxidation of the sulfide in vamidothion.

- IUPAC Name: 2-(2-dimethoxyphosphorylsulfanylethylsulfinyl)-N-methylpropanamide[5]
- CAS Number: 20300-00-9[6]
- Molecular Formula: $C_8H_{18}NO_5PS_2$[6]
- SMILES: CNC(=O)C(C)S(=O)CCSP(=O)(OC)OC[5]

Caption: Chemical structure of **vamidothion sulfoxide**.

Physicochemical Properties

A summary of the key physicochemical properties of **vamidothion sulfoxide** is presented in the table below, with a comparison to its parent compound, vamidothion.

Property	Vamidothion Sulfoxide	Vamidothion	Source(s)
Molecular Weight	303.34 g/mol	287.34 g/mol	[6],[7]
Appearance	Not specified (likely solid)	Colorless crystals or white solid	[2]
Water Solubility	Expected to be higher than vamidothion	Very good	[2]
LogP (Octanol-Water Partition Coefficient)	Not available	0.3	[8]
Stability	More persistent than vamidothion	Decomposes in strong acidic or alkaline media	[2]

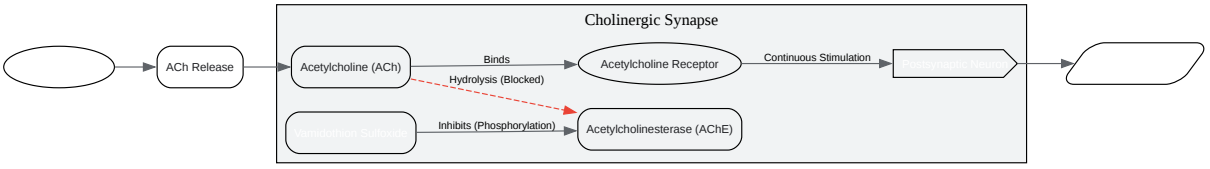
© 2026 BenchChem. All rights reserved.

Section 2: Mechanism of Action and Biological Significance

Inhibition of Acetylcholinesterase

As an organophosphate, **vamidothion sulfoxide** exerts its primary toxic effect through the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system.[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at cholinergic synapses.

The inhibitory action of **vamidothion sulfoxide** involves the phosphorylation of the serine hydroxyl group within the active site of AChE. This forms a stable, covalent bond that effectively inactivates the enzyme. The inactivation of AChE leads to an accumulation of acetylcholine in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors. This overstimulation of the nervous system is responsible for the clinical signs of organophosphate poisoning.[2]



Click to download full resolution via product page

Caption: Mechanism of acetylcholinesterase inhibition by **vamidothion sulfoxide**.

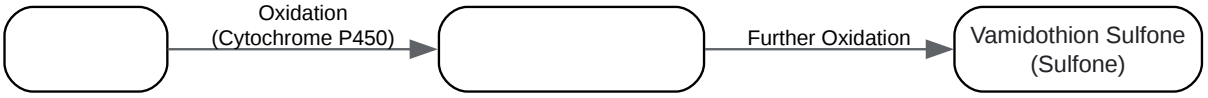
Metabolic Activation and Persistence

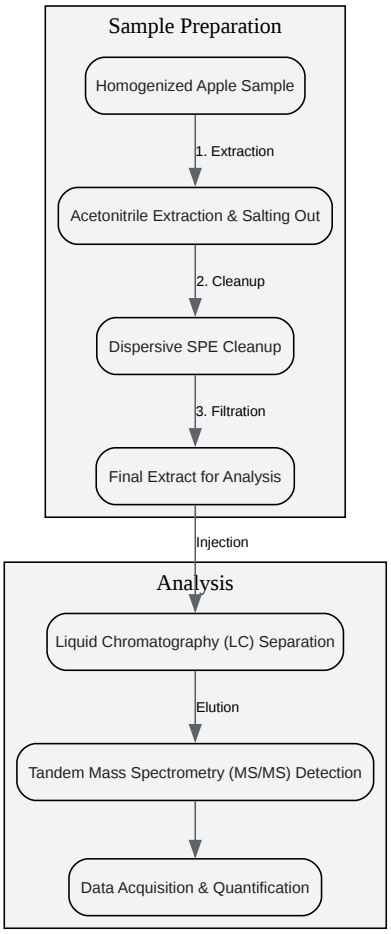
Vamidothion is a thioether-containing organophosphate that undergoes metabolic activation in both plants and animals to its more potent sulfoxide and sulfone derivatives.[3][4] **Vamidothion sulfoxide** is the main metabolite and exhibits similar or even greater insecticidal activity than the parent compound.[2] Furthermore, **vamidothion sulfoxide** is more persistent in the environment, contributing to a prolonged period of potential toxicity.[2]

The metabolic conversion is primarily mediated by cytochrome P450 monooxygenases.[9] This bioactivation highlights the importance of considering metabolites in toxicological risk

© 2026 BenchChem. All rights reserved.

assessments.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. omsynth.com [omsynth.com]

- 2. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Comparative aspects of pesticide metabolism in plants and animals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. scbt.com [scbt.com]
- 7. accustandard.com [accustandard.com]
- 8. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 9. Pharmacokinetics and Metabolism of Pesticides - Intentional Human Dosing Studies for Epa Regulatory Purposes - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Vamidothion Sulfoxide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682148/docs#vamidothion-sulfoxide-a-comprehensive-technical-guide-for-researchers-and-drug-development-professionals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.